

Process Development & Scale-Up Guide: 1H-Indazole-3-carbothioamide

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Compound of Interest

Compound Name: *1H-Indazole-3-carbothioamide*

CAS No.: 28751-69-1

Cat. No.: B1611614

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Executive Summary

The **1H-Indazole-3-carbothioamide** scaffold is a critical bioisostere for carboxamides in medicinal chemistry, widely utilized in the development of kinase inhibitors (e.g., VEGFR, PDGFR) and anti-infective agents. While bench-scale synthesis often relies on Lawesson's reagent, this approach is ill-suited for multi-kilogram scale-up due to the formation of difficult-to-remove organophosphorus byproducts and high reagent costs.

This Application Note details a scalable, atom-economical protocol utilizing a Magnesium-catalyzed thionation of 1H-indazole-3-carbonitrile. This method eliminates the need for gaseous H₂S cylinders and chromatographic purification, relying instead on a self-validating precipitation workup ideal for GMP environments.

Retrosynthetic Strategy & Route Selection

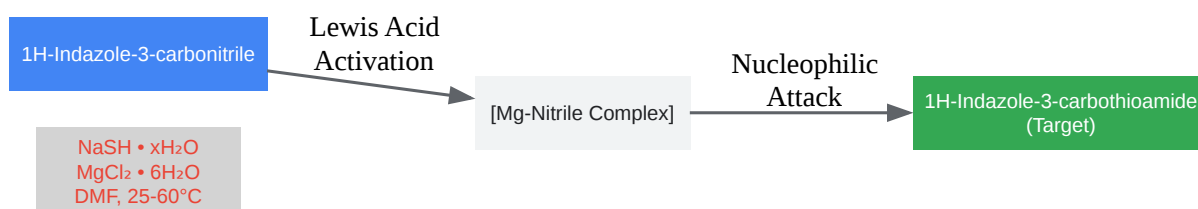
Route Comparison

For scale-up, the choice of thionation agent is the determining factor for process safety and purity profiles.

Parameter	Route A: Lawesson's Reagent	Route B: Gaseous H ₂ S / Base	Route C: NaSH + MgCl ₂ (Recommended)
Precursor	Indazole-3-carboxamide	Indazole-3-carbonitrile	Indazole-3-carbonitrile
Atom Economy	Poor (High MW byproducts)	Good	Excellent
Purification	Chromatography often required	Crystallization	Direct Precipitation
Safety	Low risk, but malodorous	High Risk (H ₂ S gas handling)	Managed Risk (In-situ generation)
Scalability	<100 g	>1 kg (with specialized scrubbers)	>10 kg (Standard reactors)

Selected Pathway (Route C)

The selected protocol utilizes Sodium Hydrosulfide (NaSH) activated by Magnesium Chloride (MgCl₂) in DMF.[1] The Mg²⁺ ion acts as a Lewis acid, coordinating with the nitrile nitrogen to increase electrophilicity, facilitating the attack of the hydrosulfide ion. This avoids the handling of gaseous H₂S cylinders, although H₂S is generated in situ and requires standard scrubbing.



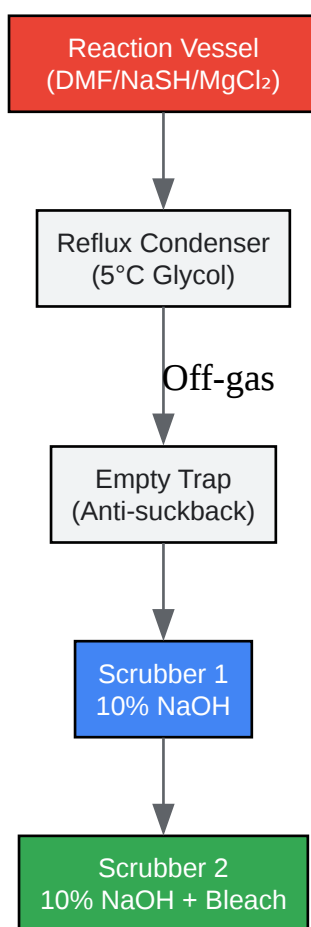
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Figure 1: Mechanistic pathway for the Magnesium-catalyzed thionation of nitriles.

Process Safety & Hazard Control

CRITICAL SAFETY NOTICE: While this method avoids H₂S gas cylinders, the reaction generates H₂S in situ.

- H₂S Evolution: Occurs upon acidification or thermal stress.
- Engineering Control: All reactors must be vented to a caustic scrubber (15% NaOH + NaOCl).
- Detection: Personal H₂S monitors are mandatory.



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Figure 2: Mandatory off-gas scrubbing system for thionation reactions.

Detailed Experimental Protocol

Scale: 1.0 kg Input (Indazole-3-carbonitrile) Expected Yield: 85–92% (1.05 – 1.14 kg) Purity: >98% (HPLC)

Reagents & Materials

Reagent	CAS	Eq.[2]	Mass/Vol	Role
1H-Indazole-3-carbonitrile	1346618-24-9*	1.0	1.00 kg	Limiting Reagent
NaSH • xH ₂ O (70%)	16721-80-5	2.0	~1.12 kg	Sulfur Source
MgCl ₂ • 6H ₂ O	7786-30-3	1.1	1.56 kg	Catalyst
DMF (Dimethylformamide)	68-12-2	-	5.0 L	Solvent
Water (DI)	7732-18-5	-	15.0 L	Quench/Workup

*Note: CAS for the nitrile may vary based on substitution; 1346618-24-9 is generic for substituted variants, ensure specificity for the parent.

Step-by-Step Methodology

Step 1: Reaction Setup

- Charge DMF (5.0 L) into a 20 L glass-lined reactor under N₂ atmosphere.
- Add 1H-Indazole-3-carbonitrile (1.00 kg) with stirring (150 RPM) until fully dissolved.
- Add MgCl₂ • 6H₂O (1.56 kg). The solution may warm slightly (exotherm < 5°C).
- Add NaSH • xH₂O (1.12 kg) in portions over 30 minutes to manage minor gas evolution.
 - Observation: The mixture will turn green/dark slurry.

Step 2: Reaction Phase

- Heat the mixture to 60°C.

- Why: While the reaction proceeds at RT, 60°C ensures complete conversion within 4-6 hours for scale-up.
- Monitor by HPLC every 2 hours.
 - Endpoint: < 1.0% remaining nitrile.

Step 3: Quench & Workup (Self-Validating Step)

- Cool reaction mass to 20°C.
- Prepare a separate vessel with 15.0 L of DI Water cooled to 5–10°C.
- Slowly transfer the reaction mass into the water vessel over 60 minutes.
 - Caution: H₂S off-gassing may occur. Ensure scrubber is active.
 - Result: The product will precipitate immediately as a bright yellow/orange solid. The Mg salts and unreacted NaSH remain solubilized in the aqueous DMF phase.
- Stir the slurry for 2 hours at 5–10°C to maximize yield.

Step 4: Isolation & Drying

- Filter the solid using a centrifuge or Nutsche filter.
- Wash the cake with Water (3 x 2.0 L) to remove residual DMF and salts.
 - Check: Conductivity of filtrate should be low (< 500 μS) indicating salt removal.
- Wash with cold Ethanol (1 x 1.0 L) to displace water and aid drying (optional, check solubility limit).
- Dry in a vacuum oven at 45°C for 12 hours.

Analytical Specifications & Troubleshooting

Quality Control Parameters

Test	Specification	Method
Appearance	Yellow to orange crystalline solid	Visual
Purity	> 98.0% a/a	HPLC (C18, ACN/Water + 0.1% TFA)
Melting Point	190–195°C (dec)	DSC
Residual DMF	< 880 ppm	GC-HS (ICH Q3C Limit)

Troubleshooting Guide

- Issue: Incomplete conversion after 6 hours.
 - Root Cause:[2][3][4][5][6] Wet DMF or inactive NaSH (oxidized).
 - Fix: Add 0.2 eq additional NaSH; increase temp to 70°C.
- Issue: Product is sticky/gummy upon water quench.
 - Root Cause:[2][3][4][5][6] Rapid addition or insufficient water volume.
 - Fix: Slow down addition rate; increase water volume to 20 L.
- Issue: High Sulfated Ash (>0.5%).[7]
 - Root Cause:[2][3][4][5][6] Residual Magnesium salts.
 - Fix: Repulp wet cake in 0.1 N HCl followed by extensive water wash.

References

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Disclaimer: This protocol involves the handling of hazardous chemicals, including potential H₂S generation.^[1] It is intended for use by qualified chemists in a controlled laboratory environment equipped with appropriate engineering controls.

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